

# Introduction: The Analytical Imperative for n-Ethyl-2-hydroxyacetamide

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## Compound of Interest

Compound Name: *n-Ethyl-2-hydroxyacetamide*

CAS No.: 66223-75-4

Cat. No.: B110698

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**n-Ethyl-2-hydroxyacetamide**, a key intermediate and building block in the synthesis of various active pharmaceutical ingredients (APIs) and specialty chemicals, demands rigorous purity assessment to ensure the safety, efficacy, and quality of the final product. The presence of even minute quantities of impurities—be they residual starting materials, by-products, or degradation products—can have significant consequences in drug development and manufacturing. This guide provides a comprehensive, field-tested framework for researchers, analytical scientists, and quality control professionals to establish a robust and self-validating system for determining the purity of **n-Ethyl-2-hydroxyacetamide**. We will move beyond rote procedural lists to explore the causality behind methodological choices, grounding our protocols in authoritative science and practical expertise.

## Physicochemical Profile of n-Ethyl-2-hydroxyacetamide

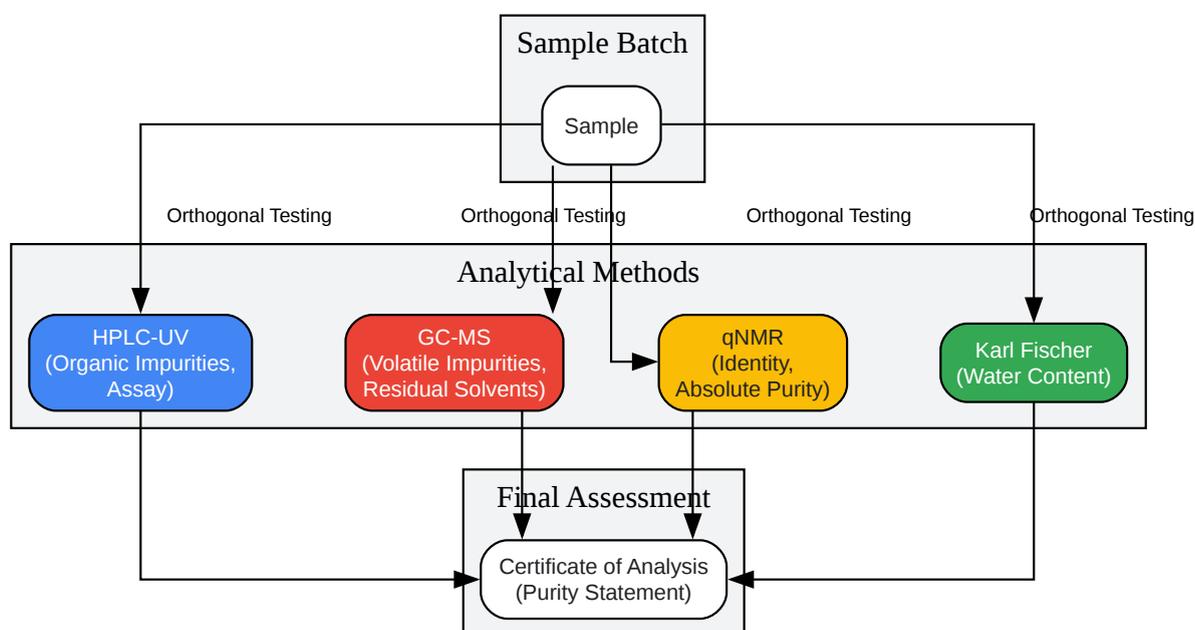
A foundational understanding of the analyte's properties is critical for selecting and optimizing analytical methodologies. Key physicochemical data for **n-Ethyl-2-hydroxyacetamide** are summarized below.

Property	Value	Source
CAS Number	66223-75-4	[1][2]
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	103.12 g/mol	[1][2][3]
Appearance	Liquid	
Melting Point	79-82 °C	
Purity (Typical)	~95%	[1]

Note: Physical properties like melting point and appearance can vary based on the purity of the substance.

## The Core Strategy: Orthogonal Analytical Approaches

No single analytical technique can provide a complete picture of a compound's purity. A robust purity assessment relies on an orthogonal approach, where multiple, disparate methods are employed to interrogate different physicochemical properties of the analyte and its potential impurities. This strategy minimizes the risk of co-eluting impurities or undetected contaminants, thereby creating a self-validating system. Our recommended workflow integrates chromatographic, spectroscopic, and titrimetric techniques.



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## Sources

- 1. [achemblock.com](http://achemblock.com) [[achemblock.com](http://achemblock.com)]
- 2. 66223-75-4 | N-Ethyl-2-hydroxyacetamide - AiFChem [[aifchem.com](http://aifchem.com)]
- 3. Ethyl N-hydroxyacetimidate | C<sub>4</sub>H<sub>9</sub>NO<sub>2</sub> | CID 5363167 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
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